

A Comprehensive Technical Guide to 3-Bromobenzoic Acid

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Compound of Interest

Compound Name: 3-Bromobenzoic acid

Cat. No.: B156896

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of **3-Bromobenzoic acid**, a key building block in organic synthesis and pharmaceutical development. This document consolidates its core properties, safety information, and illustrative applications, presenting a valuable resource for laboratory and research settings.

Core Properties and Data

3-Bromobenzoic acid, with the CAS Number 585-76-2, is a substituted aromatic carboxylic acid.^{[1][2][3]} Its molecular structure consists of a benzene ring substituted with a bromine atom and a carboxylic acid group at positions 3. This substitution pattern imparts specific chemical reactivity and physical properties that are leveraged in various synthetic applications.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **3-Bromobenzoic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	585-76-2	[1]
Molecular Formula	C ₇ H ₅ BrO ₂	
Molecular Weight	201.02 g/mol	
Melting Point	155-158 °C	
Boiling Point	318.6 °C at 760 mmHg	
Solubility	Soluble in diethyl ether, ethanol.	
Appearance	White to off-white crystalline powder	
¹ H NMR (CDCl ₃ , 300 MHz) δ (ppm)	8.18 (t, J=1.8 Hz, 1H), 8.01 (dt, J=7.8, 1.2 Hz, 1H), 7.71 (ddd, J=8.1, 2.1, 1.2 Hz, 1H), 7.39 (t, J=7.8 Hz, 1H)	
¹³ C NMR (CDCl ₃ , 75 MHz) δ (ppm)	170.8, 136.9, 134.8, 131.5, 130.3, 128.8, 122.6	
IR (KBr, cm ⁻¹) ν	3080, 2980, 2660, 2550, 1700, 1570, 1420, 1300, 1220, 920, 750	

Safety and Handling

3-Bromobenzoic acid is classified as a hazardous substance and requires careful handling in a laboratory setting. It is known to cause skin and serious eye irritation. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.

Toxicological and Safety Data

Parameter	Value	Reference
Signal Word	Warning	
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	
LD ₅₀ (Oral, Rat)	>2000 mg/kg	
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.	

Experimental Protocols

The following section details a representative experimental protocol for a common reaction involving **3-Bromobenzoic acid**: Fischer esterification.

Synthesis of Methyl 3-Bromobenzoate

Objective: To synthesize methyl 3-bromobenzoate from **3-Bromobenzoic acid** via Fischer esterification.

Materials:

- **3-Bromobenzoic acid** (1.0 eq)
- Methanol (10 eq)
- Sulfuric acid (catalytic amount, ~5 mol%)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous solution)

- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- To a round-bottom flask, add **3-Bromobenzoic acid** and methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Attach a reflux condenser and heat the mixture to reflux for 4 hours.
- After cooling to room temperature, remove the excess methanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate) to obtain pure methyl 3-bromobenzoate.

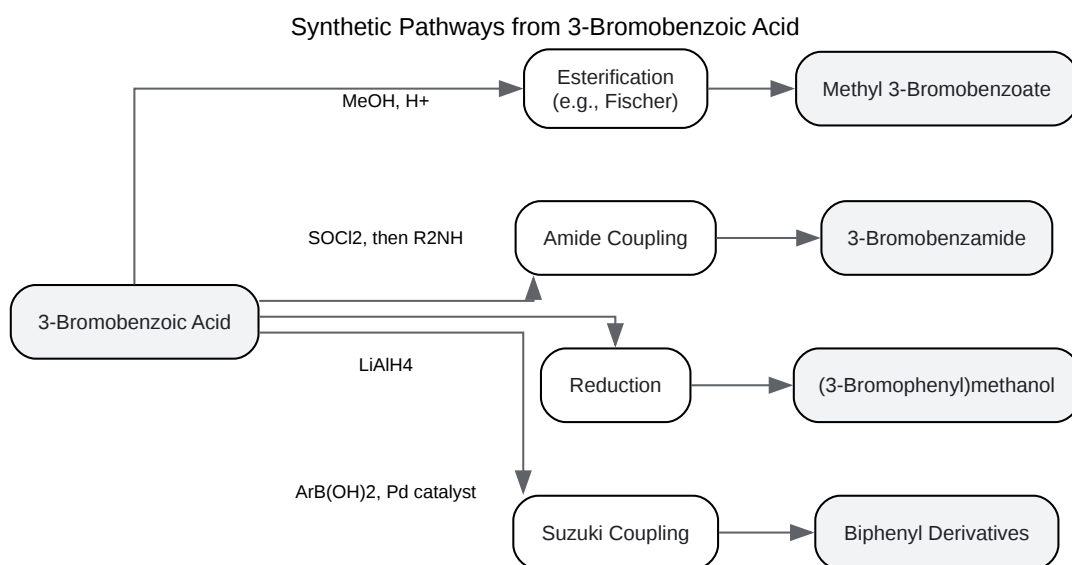
Applications in Synthesis and Drug Development

3-Bromobenzoic acid serves as a versatile intermediate in the synthesis of a wide range of more complex molecules. The bromine atom can be readily displaced or participate in cross-

coupling reactions, while the carboxylic acid group can be converted to various other functional groups.

Logical Flow of Synthetic Transformations

The following diagram illustrates the logical relationships of common synthetic transformations starting from **3-Bromobenzoic acid**.



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Caption: Synthetic pathways from **3-Bromobenzoic acid**.

This versatile starting material is a precursor for the synthesis of various pharmaceutical ingredients and other fine chemicals. Its derivatives have been investigated for a range of biological activities. The ability to functionalize both the carboxylic acid and the bromine-substituted position makes it a valuable tool for medicinal chemists in lead optimization and the development of new chemical entities.

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